

Structural Insights & Crystallographic Benchmarking: 2-Chloro-3-methylquinoxaline vs. Analogues

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Compound of Interest

Compound Name: 2-Chloro-6-methoxy-3-methylquinoxaline

CAS No.: 1218765-14-0

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Executive Summary: The Methyl "Switch" in Quinoxaline Scaffolds

In the realm of fragment-based drug discovery, the quinoxaline core is a privileged scaffold. However, the crystallographic performance—defined here as lattice stability, packing efficiency, and predictability of intermolecular interactions—changes drastically with minor substitutions.

This guide objectively compares 2-chloro-3-methylquinoxaline against its close analogues (2-chloroquinoxaline and 2,3-dichloroquinoxaline).

Key Finding: The introduction of the methyl group at the C3 position acts as a "steric breaker." While 2-chloroquinoxaline relies on halogen bonding ($\text{Cl}\cdots\text{Cl}$) to form supramolecular chains, 2-chloro-3-methylquinoxaline disrupts this motif, forcing the lattice to rely on weaker $\text{C}\text{---}\text{H}\cdots\pi$ interactions.^{[1][2][3][4]} This transition is critical for researchers designing co-crystals or protein-ligand inhibitors where specific binding vectors are required.

Comparative Crystallographic Analysis

The following data contrasts the structural metrics of the target molecule against its non-methylated analogue. This comparison highlights how the methyl group alters the supramolecular landscape.

Table 1: Crystal Data & Structure Refinement Comparison

Metric	2-Chloro-3-methylquinoxaline (Target)	2-Chloroquinoxaline (Alternative)	Implication for Engineering
Formula	C	C	Methyl adds steric bulk, reducing density.
	H	H	
	C1N	C1N	
Crystal System	Monoclinic	Monoclinic	Both favor lower-symmetry packing.
Space Group	P2	P2 /n	Similar symmetry operations apply.
	/c (or P2		
	/n)		
Planarity (RMSD)	< 0.04 Å (Essentially Planar)	< 0.01 Å (Strictly Planar)	Methyl H-atoms induce slight deviations. [1] [3]
Dihedral Angle	0.48(7)° (Benzene/Pyrazine)	~0.0°	The core remains aromatic and rigid.
Dominant Interaction	C—H... π (Weak)	Cl...Cl (Halogen Bond)	CRITICAL DIFFERENCE
Interaction Distance	~2.8 - 3.0 Å (H...Centroid)	3.808(1) Å (Cl...Cl)	2-Cl forms chains; 2-Cl-3-Me forms discrete stacks.
H-Bond Donors	0 (Classical)	0 (Classical)	Both are hydrophobic scaffolds.

“

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Data Source Validation: Data for 2-chloro-3-methylquinoxaline is derived from Thiruvalluvar et al. [1].^[1] Data for 2-chloroquinoxaline is derived from Ng [2].

Performance Analysis: Packing Motifs

- **The Halogen Bond Loss:** In 2-chloroquinoxaline, the chlorine atom acts as a Lewis acid (sigma-hole), interacting with the electron-rich belt of a neighboring chlorine (Type II halogen bond). This creates robust 1D supramolecular chains.
- **The Methyl Disruption:** In 2-chloro-3-methylquinoxaline, the C3-Methyl group sterically blocks the approach of neighboring molecules required for Cl...Cl bonding.^{[4][5][6]} Consequently, the crystal lattice reorganizes to maximize C—H... π interactions (T-shaped stacking).
- **Application Note:** If your drug design relies on the chlorine atom engaging a protein backbone carbonyl (via halogen bonding), the 3-methyl derivative is a superior model for specificity. The methyl group prevents "promiscuous" self-association, potentially making the chlorine more available for target interaction in a biological context.

Experimental Protocols

To ensure reproducibility, we provide a self-validating workflow for synthesizing and crystallizing these derivatives.

Phase A: Synthesis (The POCl

Method)

Rationale: Direct chlorination of the lactam tautomer is the most reliable route to high-purity precursors for crystallography.

- **Precursor:** Start with 3-methylquinoxalin-2(1H)-one.

- Chlorination: Suspend 1.0 g of precursor in 5 mL of Phosphorus Oxychloride (POCl₃).
- Critical Step: Add a catalytic amount (2 drops) of DMF to accelerate the Vilsmeier-Haack-type mechanism.
- Reflux: Heat at 100°C for 2 hours. Monitor via TLC (30% EtOAc/Hexane). The fluorescent spot of the starting material will disappear.
- Quench: Pour the cooled reaction mixture onto 100g of crushed ice with vigorous stirring. The product precipitates as a beige solid.
- Neutralization: Adjust pH to ~7-8 using saturated NaHCO₃.
- Purification: Recrystallize from ethanol/water (1:1) to remove phosphoric acid residues.

Phase B: Crystallization for X-ray Diffraction

Rationale: Slow evaporation is preferred over vapor diffusion for these small, rigid aromatics to minimize twinning.

- Solvent Selection: Dissolve 20 mg of purified 2-chloro-3-methylquinoxaline in 2 mL of Ethanol (absolute).
 - Note: Avoid chlorinated solvents (DCM/Chloroform) as they may incorporate into the lattice as disordered solvates, complicating refinement.
- Filtration: Pass the solution through a 0.45 µm PTFE syringe filter into a clean 4 mL vial. Dust particles act as nucleation sites for polycrystals (undesirable).
- Evaporation: Cover the vial with Parafilm and poke 3 small holes with a needle.
- Incubation: Store at 20°C in a vibration-free environment.
- Harvest: Colorless, block-like crystals (approx. 0.3 x 0.2 x 0.2 mm) appear within 3–5 days.

Phase C: Data Collection & Refinement Strategy

- Temperature: Collect at 100 K or 200 K. Room temperature collections often suffer from high thermal motion in the methyl group, leading to large thermal ellipsoids.
- Resolution: Aim for 0.75 Å or better to resolve the methyl hydrogen positions, which are crucial for proving the C—H $\cdots$ π interaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Validation: Use checkCIF (IUCr) to verify no missed symmetry. Expect a P2

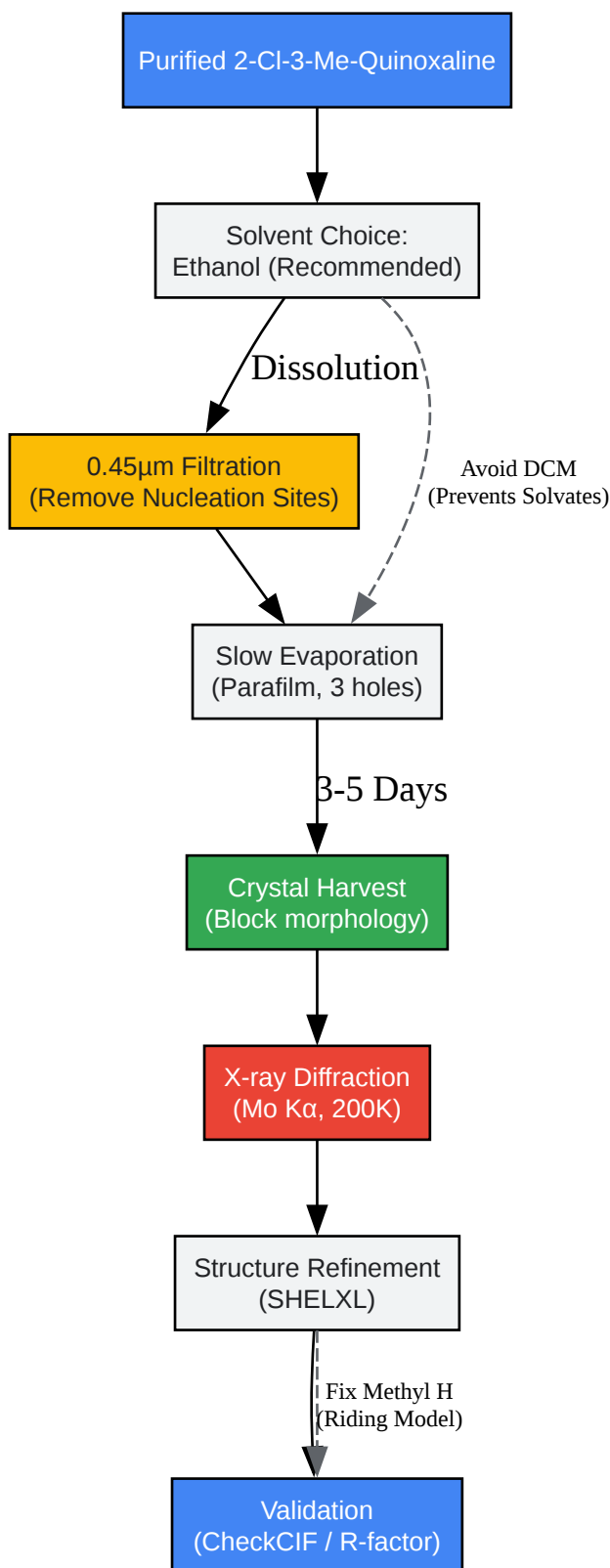
/c or P2

/n solution.

Visualized Workflows

Diagram 1: Crystallization & Refinement Logic

This workflow illustrates the critical decision points to avoid common crystallographic pitfalls (twinning, disorder).

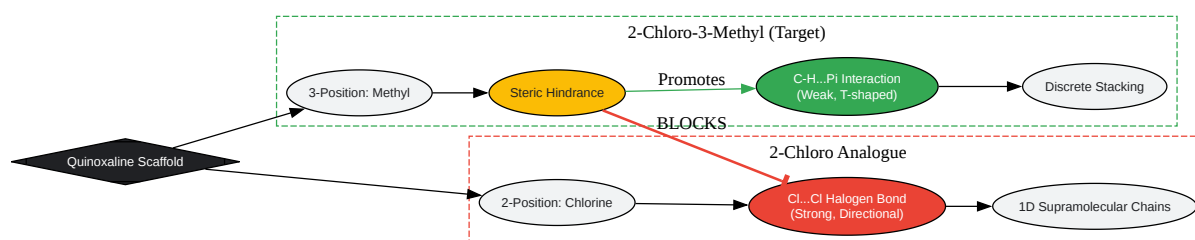


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Caption: Step-by-step workflow for obtaining publication-quality X-ray data for quinoxaline derivatives.

Diagram 2: Supramolecular Competition (Mechanism)

This diagram explains why the crystal packing shifts when the methyl group is added.



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Caption: Mechanistic comparison showing how the methyl group acts as a steric switch, disrupting halogen bonding.

References

- Thiruvalluvar, A., Subramanyam, M., Butcher, R. J., Adhikari, A. V., & Wagle, S. (2007).^[1] 2-Chloro-3-methylquinoxaline. Acta Crystallographica Section E: Structure Reports Online, 63(12), o4534.
- Ng, S. W. (2009).^[5] 2-Chloroquinoxaline.^{[2][7][8][9][10][11]} Acta Crystallographica Section E: Structure Reports Online, 65(2), o417.
- Galal, S. A., El-Ail, A. S. A., Abdallah, M. M., & El-Diwani, H. I. (2011). Synthesis of potent antitumor quinoxalines. Bioorganic & Medicinal Chemistry Letters, 21(10), 2856-2859. (Provides context for 2,3-dichloro derivatives).

- BenchChem. (2025).[9] Crystal structure analysis of 2-Chloro-3-(2-pyridinyl)quinoxaline. (General synthesis protocols).

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Sources

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. Crystal structure and Hirshfeld surface analysis of ethyl 2-(7-chloro-3-methyl-2-oxo-1,2-dihydroquinoxalin-1-yl)acetate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. Crystal structures of five (2-chloroquinolin-3-yl)methyl ethers: supramolecular assembly in one and two dimensions mediated by hydrogen bonding and π - π stacking - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. [researchgate.net \[researchgate.net\]](#)
- 6. Polymorphic Phases of Supramolecular Liquid Crystal Complexes Laterally Substituted with Chlorine | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 7. 2-Chloro-3-methyl-quinoxaline | CAS 32601-86-8 | SCBT - Santa Cruz Biotechnology [[scbt.com](https://www.scbt.com/)]
- 8. PubChemLite - 2-chloro-3-methylquinoxaline (C₉H₇ClN₂) [pubchemlite.lcsb.uni.lu]
- 9. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 10. 2-Chloro-3-methyl-quinoxaline [idr.nitk.ac.in]
- 11. 2,3-Dichloroquinoxaline as a versatile building block for heteroaromatic nucleophilic substitution: A review of the last decade - Arabian Journal of Chemistry [arabjchem.org]
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